

BPR1J-097 novel FLT3 kinase inhibitor discovery

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Compound Focus: bpr1j-097

CAS No.: 1327167-19-0

Cat. No.: S548028

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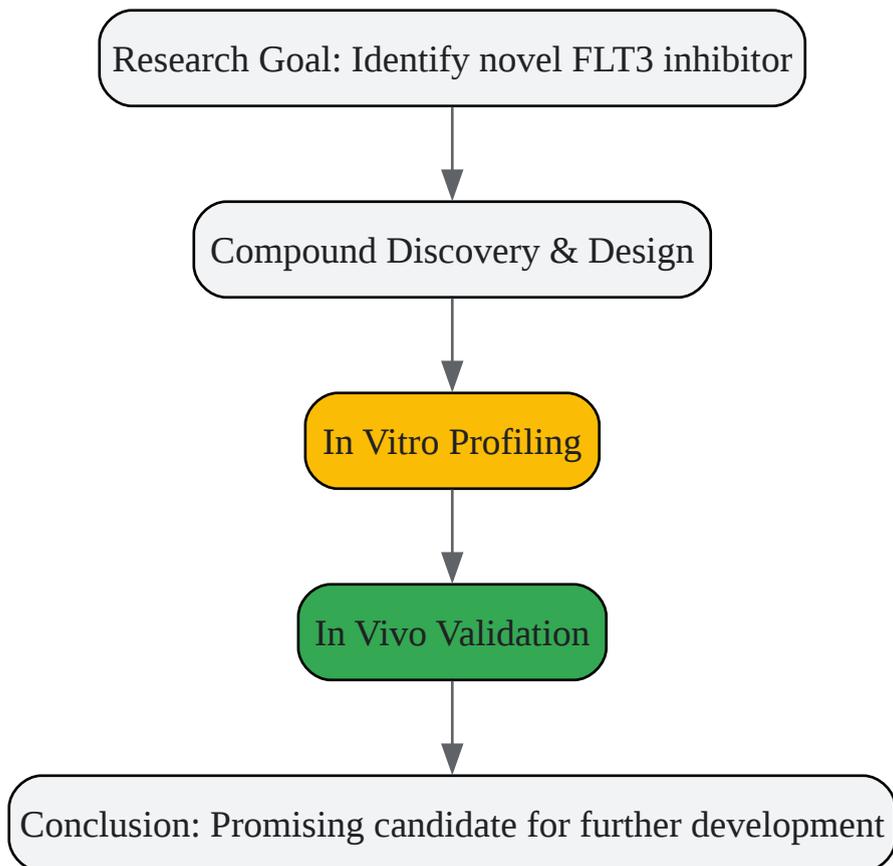
BPR1J-097 Technical Profile

The table below summarizes the core characteristics of **BPR1J-097** as identified from the search results.

Attribute	Description
Compound Name	BPR1J-097 [1]
Classification	Novel small-molecule FLT3 inhibitor [1]
Primary Indication	Acute Myeloid Leukemia (AML) [1]
Key Preclinical Finding	Demonstrates potent inhibitory activity and promising <i>in vivo</i> anti-tumour effects in AML models [1]
Development Status (as of 2012)	Suggested for further development in preclinical and clinical studies [1]

Research Context and Discovery Workflow

BPR1J-097 was identified in a 2012 study as a novel FLT3 inhibitor with promising anti-tumor activity. The research pathway from discovery to validation can be summarized as follows:



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References

1. The role, mechanism and potentially therapeutic ... [nature.com]

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